

# 3-Methyl-1-pentanol safety data sheet and handling precautions

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## Compound of Interest

Compound Name: 3-Methyl-1-pentanol

Cat. No.: B047404

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## An In-depth Technical Guide to the Safe Handling of 3-Methyl-1-pentanol

For researchers, scientists, and drug development professionals, a thorough understanding of the safety protocols and handling precautions for all laboratory chemicals is paramount. This guide provides a comprehensive overview of the safety data and handling procedures for **3-Methyl-1-pentanol** (CAS No: 589-35-5), a flammable liquid commonly used in fragrances and as a chemical intermediate.<sup>[1]</sup>

## Section 1: Chemical and Physical Properties

A clear understanding of the physical and chemical properties of a substance is the foundation of its safe handling. The following table summarizes the key properties of **3-Methyl-1-pentanol**.

| Property          | Value                       | Source |
|-------------------|-----------------------------|--------|
| Molecular Formula | C6H14O                      | [2]    |
| Molecular Weight  | 102.17 g/mol                | [2][3] |
| Appearance        | Colorless clear liquid      | [1][4] |
| Boiling Point     | 151-152 °C (lit.)           | [1]    |
| Flash Point       | 60 °C (140 °F) - closed cup |        |
| Density           | 0.823 g/mL at 25 °C (lit.)  | [1]    |
| Refractive Index  | n20/D 1.418 (lit.)          |        |
| Vapor Density     | >1 (vs air)                 |        |

## Section 2: Hazard Identification and Classification

**3-Methyl-1-pentanol** is classified as a flammable liquid and can cause skin, eye, and respiratory irritation.[5][6] Ingestion may be harmful.[7]

| Hazard Class  | Category | Hazard Statement                       |
|---|----------|--|
| Flammable liquids   | 3        | H226: Flammable liquid and vapor       |
| Skin irritation   | 2        | H315: Causes skin irritation           |
| Eye irritation  | 2A       | H319: Causes serious eye irritation    |
| Specific target organ toxicity - single exposure (Respiratory system) | 3        | H335: May cause respiratory irritation |

Signal Word: Warning

## Section 3: Safe Handling and Storage Protocols

Adherence to proper handling and storage protocols is critical to minimize risks associated with **3-Methyl-1-pentanol**.

## Personal Protective Equipment (PPE)

A risk assessment should always be conducted before handling this chemical to determine the appropriate level of PPE.

*Figure 1: Recommended Personal Protective Equipment for handling **3-Methyl-1-pentanol**.*

## Engineering Controls

Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.<sup>[8]</sup> Facilities storing or utilizing this material should be equipped with an eyewash station and a safety shower.<sup>[8]</sup> Use explosion-proof electrical, ventilating, and lighting equipment.<sup>[9][10]</sup>

## Handling Procedures

- Keep away from heat, sparks, open flames, and hot surfaces. – No smoking.<sup>[6][8][9][10][11]</sup>
- Keep the container tightly closed.<sup>[6][9][10]</sup>
- Ground and bond container and receiving equipment to prevent static discharge.<sup>[6][8][9][10]</sup>
- Use only non-sparking tools.<sup>[6][9][10]</sup>
- Avoid contact with skin and eyes.<sup>[8]</sup>
- Avoid breathing mist or vapor.<sup>[10]</sup>
- Wash hands thoroughly after handling.<sup>[8][10]</sup>

## Storage Conditions

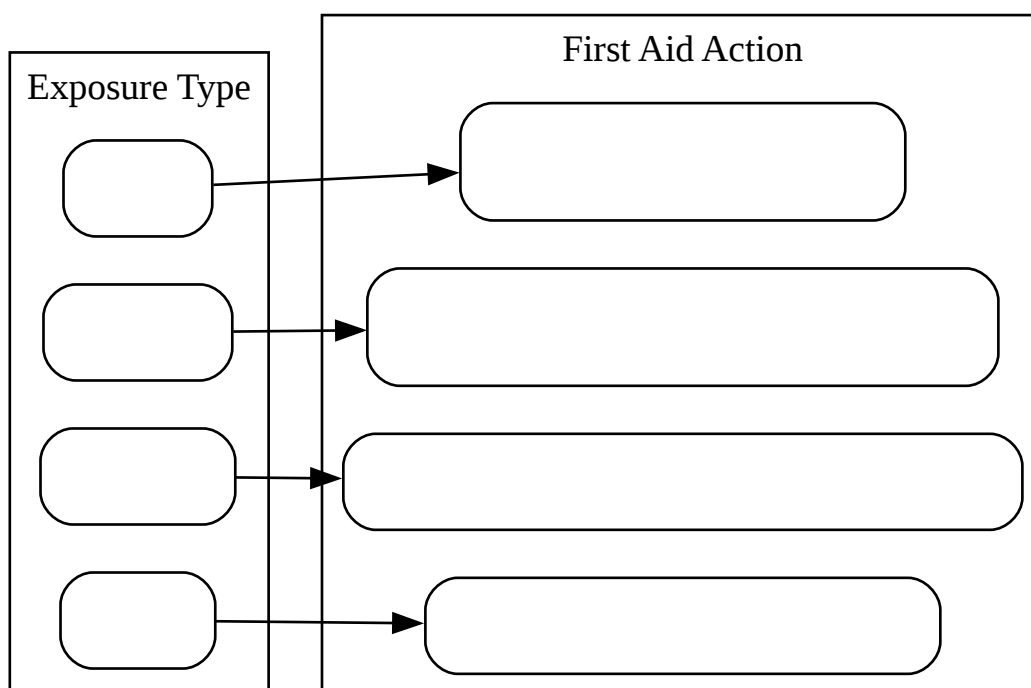
- Store in a cool, dry, and well-ventilated place.<sup>[8][10]</sup>
- Keep the container tightly closed.<sup>[8][9][10]</sup>
- Store away from incompatible materials such as strong oxidizing agents.<sup>[9]</sup>

- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[7][12]

## Section 4: Emergency Procedures

In the event of an emergency, follow these established protocols.

### First Aid Measures



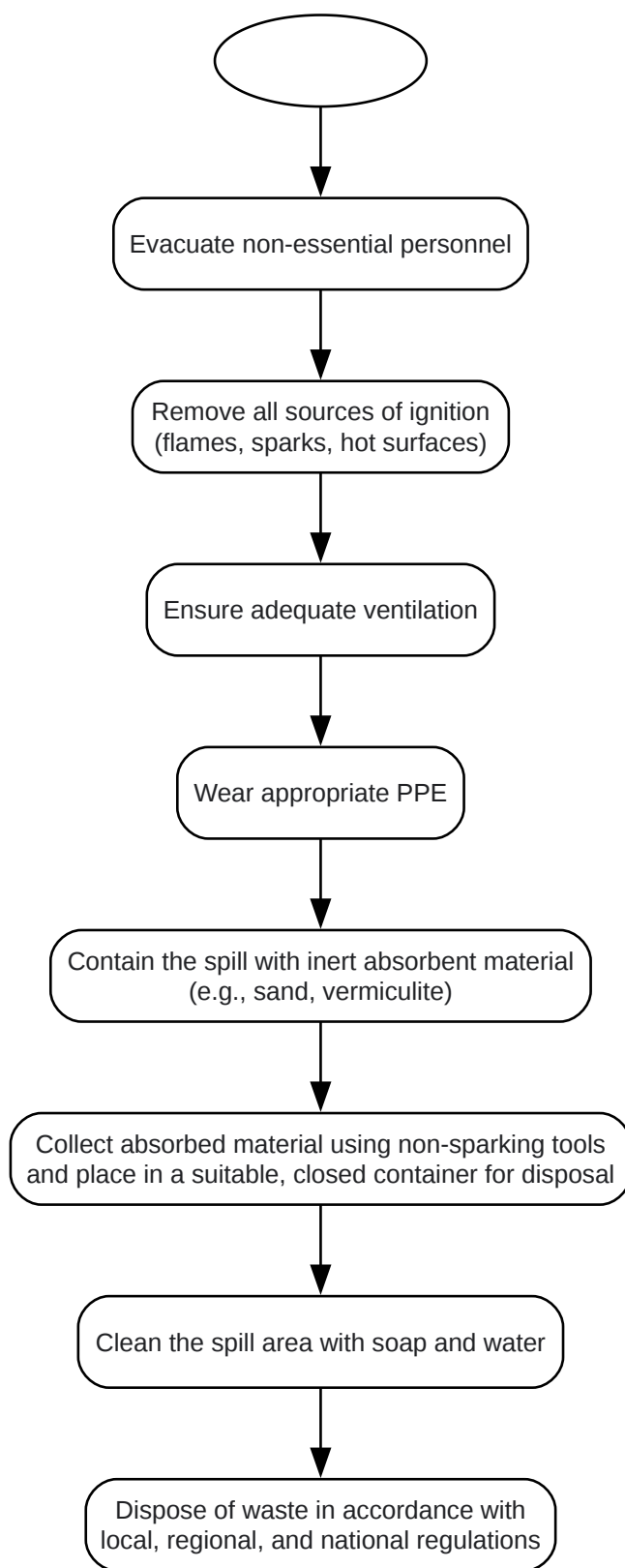
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Figure 2: First aid procedures for exposure to **3-Methyl-1-pentanol**.

General Advice: In all cases of exposure, seek medical attention if symptoms persist or develop.[9]

### Spill Response Protocol

A spill of **3-Methyl-1-pentanol** should be treated as a flammable liquid spill.



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Figure 3: Step-by-step protocol for cleaning up a **3-Methyl-1-pentanol** spill.

Do not let the spilled chemical enter drains.[5][7]

## Section 5: Fire-Fighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical, or carbon dioxide.[7][13] For large fires, use water spray or fog; solid streams of water may be ineffective.[7]
- Specific Hazards: Flammable liquid and vapor.[8] Vapors are heavier than air and may travel to a source of ignition and flash back.[9] Containers may explode when heated.[9]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[7][9]

## Section 6: Toxicological Information

The toxicological properties of **3-Methyl-1-pentanol** have not been fully investigated.[8] However, it is known to cause irritation to the skin, eyes, and respiratory system.[6] Harmful if swallowed.[7]

| Exposure Route | Effect   |
|----------------|--|
| Inhalation     | May cause respiratory tract irritation.[7][8]                      |
| Skin Contact   | Causes skin irritation.[8]   |
| Eye Contact    | Causes serious eye irritation.                                     |
| Ingestion      | Harmful if swallowed. May cause gastrointestinal irritation.[7][8] |

There is no evidence to suggest that **3-methyl-1-pentanol** is carcinogenic or genotoxic.[14]

## Section 7: Disposal Considerations

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[9] Disposal must be in accordance with local, regional, and national hazardous waste regulations.[9] Do not dispose of into drains or the environment.[5]

This technical guide provides a summary of the key safety information for **3-Methyl-1-pentanol**. Always refer to the most current Safety Data Sheet (SDS) from the manufacturer before use and ensure all personnel are trained on the appropriate handling and emergency procedures.

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